

chemical structure and formula of N-Biotinyl-N'-Boc-1,6-hexanediamine.

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Compound of Interest

Compound Name: *N-Biotinyl-N'-Boc-1,6-hexanediamine*

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N-Biotinyl-N'-Boc-1,6-hexanediamine: A Technical Guide

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

N-Biotinyl-N'-Boc-1,6-hexanediamine is a key heterobifunctional linker utilized extensively in the fields of proteomics, drug delivery, and molecular biology. This reagent incorporates three key components: a biotin moiety for high-affinity binding to streptavidin, a 6-carbon hexane spacer to mitigate steric hindrance, and a Boc-protected primary amine for subsequent conjugation to molecules of interest. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications.

Chemical Structure and Properties

N-Biotinyl-N'-Boc-1,6-hexanediamine possesses the chemical formula $C_{21}H_{38}N_4O_4S$. Its structure features a biotin group at one terminus of a hexanediamine spacer, while the other terminus is protected by a tert-butyloxycarbonyl (Boc) group. This design allows for a two-step bioconjugation strategy. The biotin end can be used for immobilization on streptavidin-coated surfaces or for detection, while the Boc-protected amine can be deprotected to reveal a reactive primary amine, enabling covalent linkage to proteins, peptides, drugs, or other molecules.

A common synonym for this compound is Tert-butyl (6-(5-((3aS,4S,6aR)-2-oxohexahydro-1H-thieno[3,4-d]imidazol-4-yl)pentanamido)hexyl)carbamate.[1] The molecule has a solid, white to off-white appearance.[1] For long-term stability, it should be stored at -20°C.[2]

Caption: Chemical structure of **N-Biotinyl-N'-Boc-1,6-hexanediamine**.

Quantitative Data Summary

The following table summarizes the key quantitative data for **N-Biotinyl-N'-Boc-1,6-hexanediamine**. It should be noted that while extensive information is available for its precursors, specific experimental values for the melting point and solubility of the final product are not readily found in publicly available literature.

Property	Value	Source(s)
Molecular Formula	C21H38N4O4S	[2][3]
Molecular Weight	442.6 g/mol	[2]
CAS Number	153162-70-0	[2][3]
Appearance	White to Off-White Solid	[1]
Storage Temperature	-20°C or 2-8°C	[1][2]
SMILES	<chem>CC(C)OC(=O)NCCCCCNC(=O)CCCC[C@@H]1SC[C@@H]2NC(=O)N[C@H]12</chem>	
Melting Point	Data not available	
Solubility	Data not available	

Experimental Protocols

Synthesis of N-Biotinyl-N'-Boc-1,6-hexanediamine

The following protocol is based on a patented synthesis method.[4] This procedure involves the coupling of biotin to mono-Boc-protected 1,6-hexanediamine.

Materials:

- Biotin (13.7g, 0.056 mol)
- HOBT (1-Hydroxybenzotriazole) (9.9g, 0.07 mol)
- EDC hydrochloride (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride) (14.0g, 0.07 mol)
- N'-Boc-1,6-hexanediamine (15.8g, 0.07 mol)
- DMF (Dimethylformamide) (300 ml)
- Methanol

Procedure:

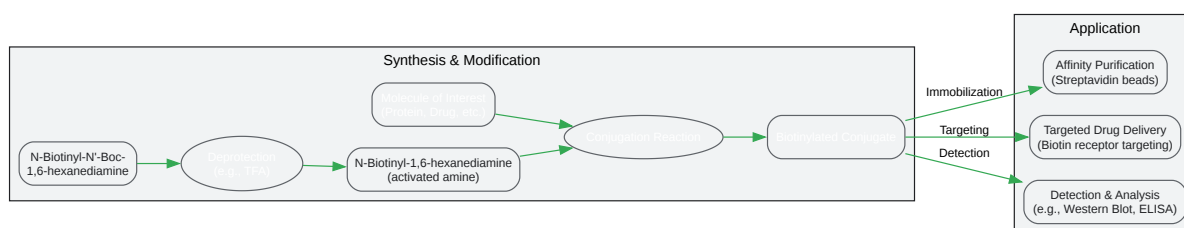
- At room temperature, add biotin, HOBT, and EDC hydrochloride to 300 ml of DMF.
- To this solution, add N'-Boc-1,6-hexanediamine.
- Stir the reaction mixture at room temperature overnight.
- Remove the DMF by rotary evaporation.
- Add methanol to the residue to precipitate a white solid.
- Filter the solid and dry to obtain the crude product.
- The crude product can be further purified to yield **N-Biotinyl-N'-Boc-1,6-hexanediamine**.
The reported yield for this protocol is approximately 67.1%.[\[4\]](#)

Applications and Experimental Workflow

N-Biotinyl-N'-Boc-1,6-hexanediamine is primarily used as a linker in bioconjugation. Its utility stems from its bifunctional nature, allowing for the sequential attachment of different molecules. The biotin group provides a powerful tool for affinity-based applications, while the protected amine offers a site for covalent modification after a deprotection step.

A typical experimental workflow involves the following logical steps:

- **Deprotection:** The Boc protecting group is removed from the primary amine, typically under acidic conditions (e.g., with trifluoroacetic acid), to yield a reactive primary amine.
- **Conjugation:** The newly exposed amine is then reacted with a molecule of interest (e.g., a protein, peptide, or drug) that has a suitable reactive group (e.g., an activated ester) to form a stable covalent bond.
- **Application/Analysis:** The resulting biotinylated conjugate can then be used in various applications, such as:
 - **Affinity Purification:** Immobilizing the conjugate on a streptavidin-coated support to purify interacting partners.
 - **Targeted Drug Delivery:** Using the biotin tag to target cells that overexpress biotin receptors.
 - **Immunoassays and Detection:** Employing streptavidin-enzyme or streptavidin-fluorophore conjugates for detection and quantification.



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Caption: General experimental workflow using **N-Biotinyl-N'-Boc-1,6-hexanediamine**.

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